

Application Notes and Protocols for Fenitrothion in Mosquito Vector Control

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Compound of Interest

Compound Name: *Fenitrothion*

Cat. No.: *B1672510*

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Introduction

Fenitrothion is an organophosphate insecticide that has been utilized in public health programs for the control of various insect pests, including mosquitoes. As a non-systemic insecticide, it exerts its effect through contact and stomach action. Its primary mode of action is the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects. This document provides detailed application notes and protocols for the use of **fenitrothion** in mosquito vector control, with a focus on indoor residual spraying (IRS), larviciding, and space spraying techniques.

Data Presentation

The efficacy of **fenitrothion** against major mosquito vectors is summarized in the tables below. Data has been compiled from various studies to provide a comparative overview of its performance under different application scenarios.

Table 1: Efficacy of **Fenitrothion** Indoor Residual Spraying (IRS) against *Anopheles* spp.

Mosquito Species	Fenitrothion Dosage (g/m ²)	Wall Surface	Initial Mortality Rate (%)	Residual Efficacy (Months with >80% Mortality)	Reference
Anopheles albimanus	2.0	Mud	96	5	
Anopheles albimanus	2.0	Wood	96	5	
Anopheles albimanus	2.0	Cement	92	4	
Anopheles gambiae	2.0	Not Specified	>95	3	
Anopheles funestus	2.0	Not Specified	>95	3	

Table 2: Efficacy of **Fenitrothion** Space Spraying against Aedes and Culex spp.

Mosquito Species	Application Method	Fenitrothion Dosage	Mortality Rate (%)	Remarks	Reference
Aedes aegypti	ULV	511-1095 ml/ha	High (not specified)	Sustained control for 4-5 months with sequential applications.	
Culex pipiens	ULV	Not Specified	Significantly higher than thermal fogging	-	
Culex pipiens	Thermal Fogging	Not Specified	Lower than ULV	-	

Table 3: Larvicidal Efficacy of **Fenitrothion**

Mosquito Species	LC50 (ppm)	LC90 (ppm)	Exposure Time (hours)	Reference
Aedes aegypti	Data not readily available in cited sources	Data not readily available in cited sources	24	
Culex quinquefasciatus	Data not readily available in cited sources	Data not readily available in cited sources	24	
Anopheles spp.	Data not readily available in cited sources	Data not readily available in cited sources	24	

Note: Specific LC50 and LC90 values for **fenitrothion** against various mosquito larvae were not readily available in the provided search results. Further focused studies would be required to populate this table comprehensively.

Experimental Protocols

Detailed methodologies for key experiments are provided below, based on World Health Organization (WHO) standard protocols.

Protocol 1: WHO Cone Bioassay for Adult Mosquito Efficacy Testing

This protocol is adapted from WHO guidelines for testing the efficacy of insecticides on indoor surfaces.

1. Materials:

- WHO plastic cones
- Aspirator

- Holding tubes or paper cups
- Sugar solution (10%)
- Untreated and **fenitrothion**-treated surfaces (e.g., mud, wood, cement panels)
- 2-5 day old, non-blood-fed female mosquitoes of the target species
- Timer
- Controlled environment chamber (27±2°C and 75±10% relative humidity)

2. Procedure:

- Prepare the treated surfaces by applying a 40% wettable powder (WP) formulation of **fenitrothion** at a target dosage of 2 g/m². Allow the surfaces to dry for 24 hours before testing.
- Place the WHO cones on the treated and untreated (control) surfaces.
- Using an aspirator, introduce 5 female mosquitoes into each cone.
- Expose the mosquitoes to the surface for a 30-minute period.
- After the exposure period, carefully remove the mosquitoes from the cones using the aspirator and transfer them to clean holding tubes or paper cups.
- Provide the mosquitoes with a 10% sugar solution on a cotton pad.
- Hold the mosquitoes in the controlled environment chamber.
- Record mortality at 24 hours post-exposure.
- A test is considered valid if the mortality in the control group is less than 20%. If control mortality is between 5% and 20%, the observed mortality in the treated group should be corrected using Abbott's formula: Corrected Mortality (%) = [(% Test Mortality - % Control Mortality) / (100 - % Control Mortality)] x 100

10. Interpretation of Results:

- $\geq 98\%$ mortality: Susceptible
- 90-97% mortality: Resistance suspected, further investigation needed.
- $< 90\%$ mortality: Resistant

Protocol 2: Larvicidal Bioassay

This protocol is a generalized procedure based on WHO guidelines for testing mosquito larvicides.

1. Materials:

- Glass beakers or disposable cups
- Pipettes
- Late third or early fourth-instar larvae of the target mosquito species
- **Fenitrothion** stock solution and serial dilutions
- Dechlorinated or distilled water
- Larval food (e.g., yeast powder)
- Controlled environment ($25 \pm 2^\circ\text{C}$)

2. Procedure:

- Prepare a stock solution of **fenitrothion** in an appropriate solvent (e.g., ethanol).
- Prepare a range of serial dilutions from the stock solution.
- In each beaker or cup, place 99 ml of dechlorinated water.
- Add 1 ml of the appropriate **fenitrothion** dilution to each beaker to achieve the desired test concentrations.

- Set up a control group with 99 ml of water and 1 ml of the solvent.
- Introduce 20-25 larvae into each beaker.
- Add a small amount of larval food to each beaker.
- Store the beakers in the controlled environment.
- Record the number of dead larvae at 24 hours post-treatment. Larvae are considered dead if they are immobile and do not respond to probing.
- Calculate the percentage mortality for each concentration. Correct for control mortality using Abbott's formula if it is between 5% and 20%.
- Determine the LC50 and LC90 values using probit analysis.

Protocol 3: Indoor Residual Spraying (IRS) Application

This protocol describes the operational application of **fenitrothion** for IRS.

1. Materials:

- **Fenitrothion** 40% Wettable Powder (WP)
- Compression sprayer with a discharge rate of 750 ml/minute
- Personal Protective Equipment (PPE): overalls, gloves, boots, face shield, and respirator
- Measuring jug
- Water

2. Procedure:

- Calculate the amount of **fenitrothion** WP required based on the surface area to be sprayed to achieve a target dosage of 2 g/m².
- In a bucket, prepare a pre-mix of the required amount of **fenitrothion** WP with a small quantity of water to form a smooth slurry.

- Fill the compression sprayer tank halfway with water.
- Add the slurry to the tank.
- Rinse the bucket with water and add the rinsing to the tank.
- Fill the tank to the final volume with water and close the lid tightly.
- Shake the sprayer to ensure the suspension is homogenous.
- Pressurize the sprayer according to the manufacturer's instructions.
- Apply the spray evenly to the interior walls and other resting surfaces from a distance of 45 cm.
- Spray in overlapping vertical swaths of 75 cm width to ensure complete coverage.
- Regularly shake the sprayer during application to prevent the settling of the suspension.
- After spraying, wash the equipment thoroughly and dispose of any remaining insecticide suspension according to local regulations.

Protocol 4: Space Spraying Application (ULV and Thermal Fogging)

This protocol provides general guidelines for space spraying with **fenitrothion**. Specific application rates and dilutions may vary based on the formulation and equipment used.

1. Ultra-Low Volume (ULV) Application:

- Equipment: Vehicle-mounted or portable ULV cold aerosol generator.
- Droplet Size: The optimal droplet size for ULV applications against adult mosquitoes is in the range of 5-25 microns in diameter.
- Application Rate: Application rates for **fenitrothion** ULV formulations can range from 511 to 1095 ml per hectare.

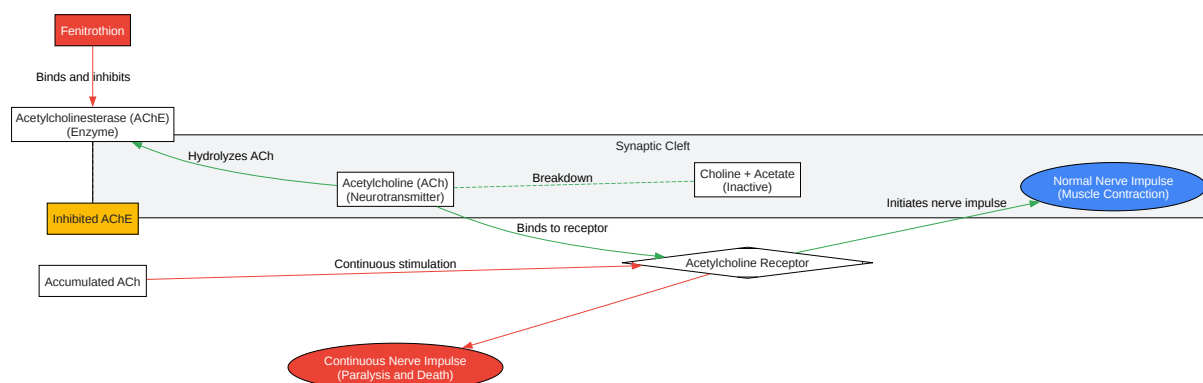
- Procedure:
 - Calibrate the equipment to produce the desired flow rate and droplet size.
 - Application should be carried out during the peak activity of the target mosquito species (usually dawn or dusk).
 - The vehicle should move at a steady speed (e.g., 8-16 km/h) perpendicular to the wind direction to allow for effective drift of the aerosol.
 - Avoid spraying in winds exceeding 15 km/h or during the heat of the day.

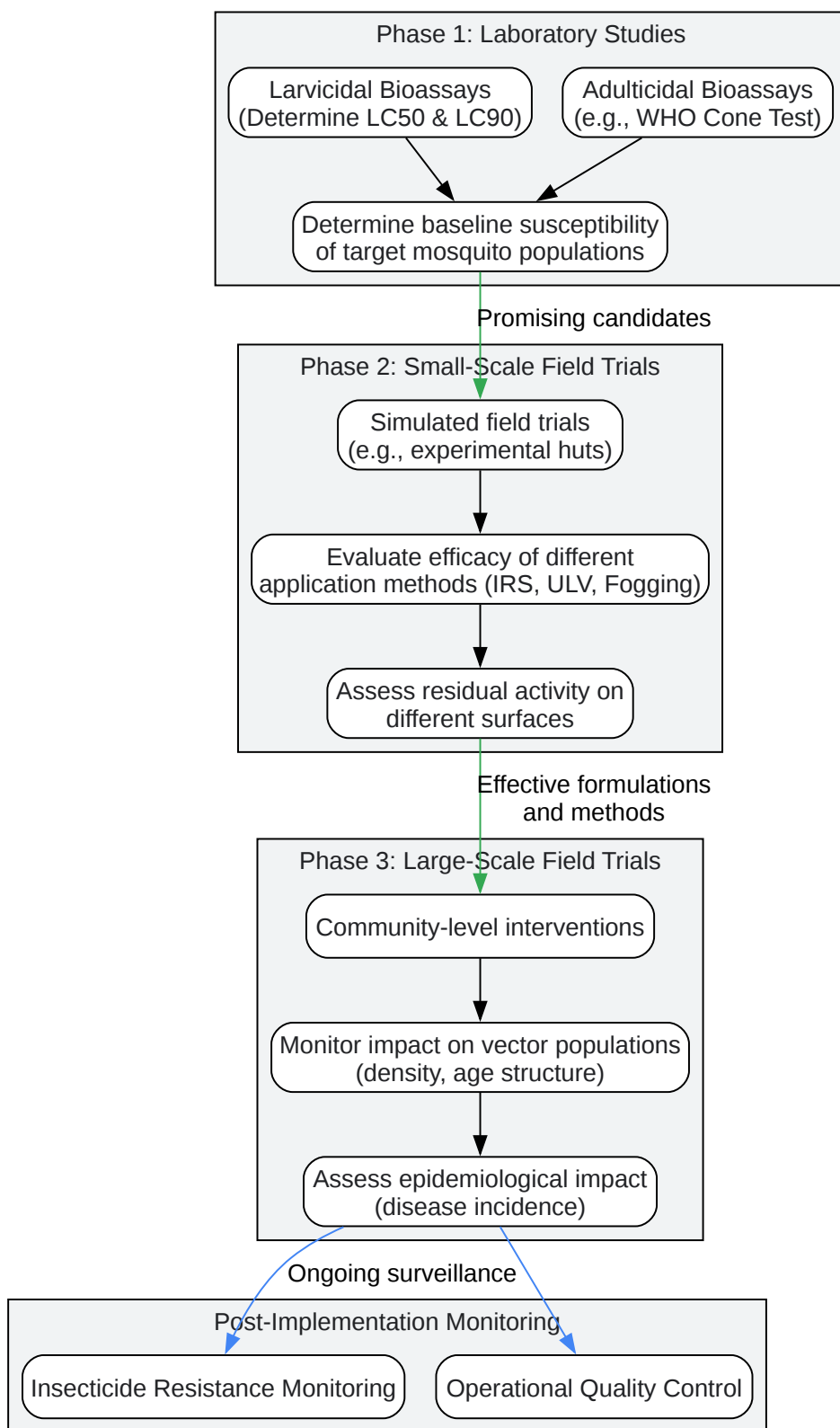
2. Thermal Fogging Application:

- Equipment: Vehicle-mounted or portable thermal fogger.
- Formulation: **Fenitrothion** is typically diluted with a carrier oil (e.g., diesel or kerosene). A common dilution ratio is 1 part **fenitrothion** concentrate to 39 parts diesel.
- Application Rate: A typical application rate is 10 liters of the diluted formulation per hectare.
- Procedure:
 - The principle of application is similar to ULV, with the fog being directed to cover the target area.
 - The dense fog produced by thermal foggers can improve the visibility of the treated area.
 - Safety precautions are crucial due to the use of flammable carriers and the production of a hot exhaust.

Mandatory Visualization

Signaling Pathway of Fenitrothion's Mode of Action





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